

Application Notes and Protocols: Disodium 4-chlorophthalate in Organic Catalysis

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Compound of Interest

Compound Name: Disodium 4-chlorophthalate

Cat. No.: B15187737

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A thorough review of publicly available scientific literature and patent databases reveals no documented applications of **disodium 4-chlorophthalate** as a catalyst in organic reactions. While the compound and its parent acid, 4-chlorophthalic acid, are referenced as chemical intermediates in the synthesis of various materials, their role is consistently that of a reactant or building block, rather than a catalyst.

The primary applications of 4-chlorophthalic acid and its salts are in the production of:

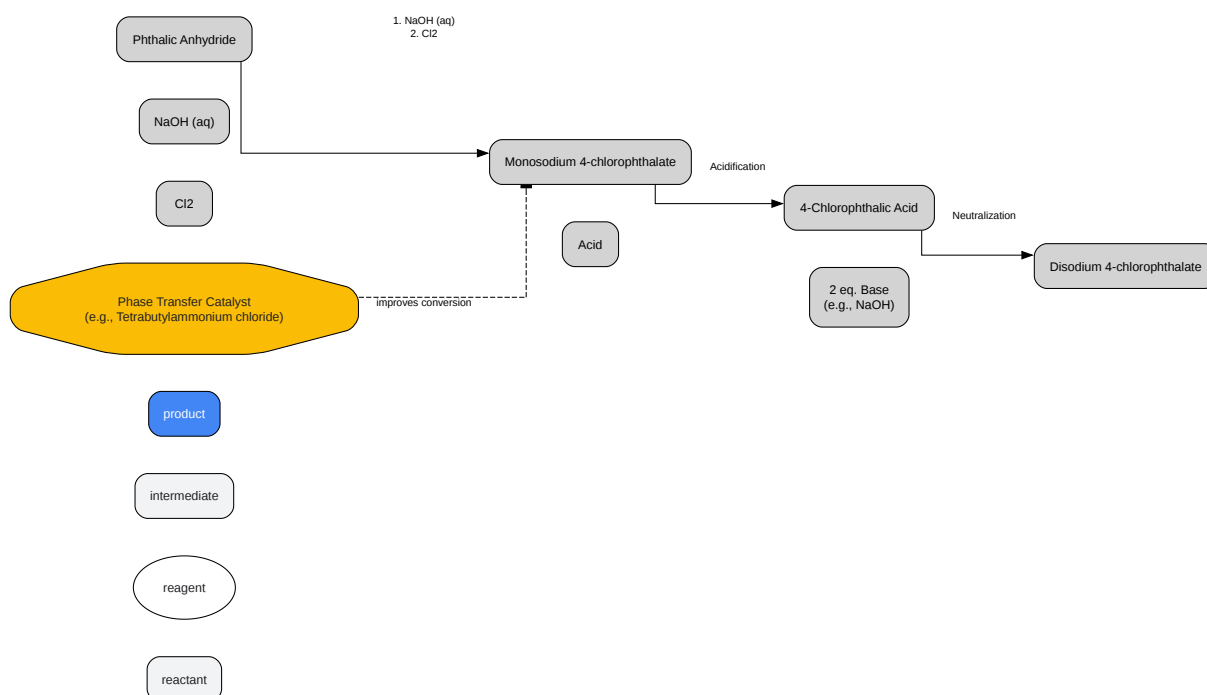
- **Pigments and Dyes:** Serving as a precursor for more complex dye molecules.
- **Polymers:** Used in the synthesis of high-performance polymers like polyimides, which are valued for their thermal stability.
- **Pharmaceuticals:** Incorporated as a structural component in the synthesis of various active pharmaceutical ingredients (APIs), including antimicrobial, anti-inflammatory, and anticancer agents.^[1]

Synthesis of 4-Chlorophthalic Acid and its Salts

The synthesis of 4-chlorophthalic acid and its monosodium salt is well-documented. Common methods involve the chlorination of phthalic anhydride or phthalic acid. For instance, one patented method describes the chlorination of an alkaline solution of phthalic acid with chlorine to produce the monosodium salt of 4-chlorophthalic acid.^[2] Another approach utilizes a phase

transfer catalyst, such as tetrabutylammonium chloride, to improve the conversion rate during the chlorination of phthalic anhydride to its monosodium salt.[\[3\]](#)

A general workflow for the synthesis of 4-chlorophthalic acid is depicted below:



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General synthesis pathway for **disodium 4-chlorophthalate**.

Conclusion

Based on the available data, there is no evidence to support the use of **disodium 4-chlorophthalate** as a catalyst in organic reactions. Researchers and drug development professionals should be aware that its primary utility lies in its role as a precursor and building block in the synthesis of other molecules. The information provided herein is for informational purposes and highlights the current state of knowledge regarding this compound. Should future research uncover catalytic applications, this document will be updated accordingly.

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